

haloxyfop resistance Ile-2041 to Thr mutation

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Compound Focus: Haloxyfop

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Ile-2041-Thr Mutation: Resistance Profile

The Ile-2041-Thr is a target-site mutation in the **carboxyltransferase (CT) domain** of the **ACCase enzyme**. The table below summarizes the resistance pattern conferred by this mutation, which will help you diagnose resistance issues.

Weed Species	Resistance Level to Haloxyfop	Cross-Resistance Pattern	Key Experimental Findings
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| **Shortawn foxtail** (*Alopecurus aequalis*) [1] | Moderate resistance | **High Resistance:** fenoxaprop, clodinafop **Moderate Resistance:** haloxyfop **Low/No Resistance:** pinoxaden, clethodim, sethoxydim | Confirmed via whole-plant dose-response experiments using homozygous mutant (RR) and wild-type (SS) populations. | | **Annual bluegrass** (*Poa annua*) [2] [3] | High resistance (approx. 20-fold) | **Susceptible:** clethodim | No evidence of non-target site resistance (enhanced metabolism) based on malathion (P450 inhibitor) assay. |

Experimental Protocols for Detection & Characterization

Here are detailed methodologies for key experiments you can adapt for your troubleshooting guides.

dCAPS Marker Development for Mutation Detection

This method allows for rapid and cost-effective detection of the Ile-2041-Thr mutation without full gene sequencing [1].

- **Primer Design:** Design primers that amplify a region containing the 2041 codon. Introduce a deliberate mismatch in the forward or reverse primer to create or destroy a restriction enzyme recognition site in the wild-type or mutant sequence.
- **PCR Amplification:** Perform a standard PCR protocol using the designed primers.
- **Restriction Digestion:** Digest the PCR products with the appropriate restriction enzyme.
- **Gel Electrophoresis:** Visualize the digested fragments on an agarose gel. The different fragment sizes for resistant (mutant) and susceptible (wild-type) alleles will confirm the genotype.

Whole-Plant Dose-Response Assay

This is the standard method to confirm resistance and quantify its level [2] [3] [1].

- **Plant Material:** Use seeds from suspected resistant (R) and known susceptible (S) populations.
- **Herbicide Application:** Treat plants at the 3-4 leaf stage with a range of **haloxyfop** doses, including the recommended label rate.
- **Data Collection:** At 21 days after treatment (DAT), assess plant survival and shoot dry weight.
- **Data Analysis:** Fit dose-response curves (e.g., log-logistic model) to calculate the herbicide rate required to kill 50% of plants (LD_{50}) or reduce biomass by 50% (GR_{50}). The resistance factor (RF) is calculated as $LD_{50}(R) / LD_{50}(S)$.

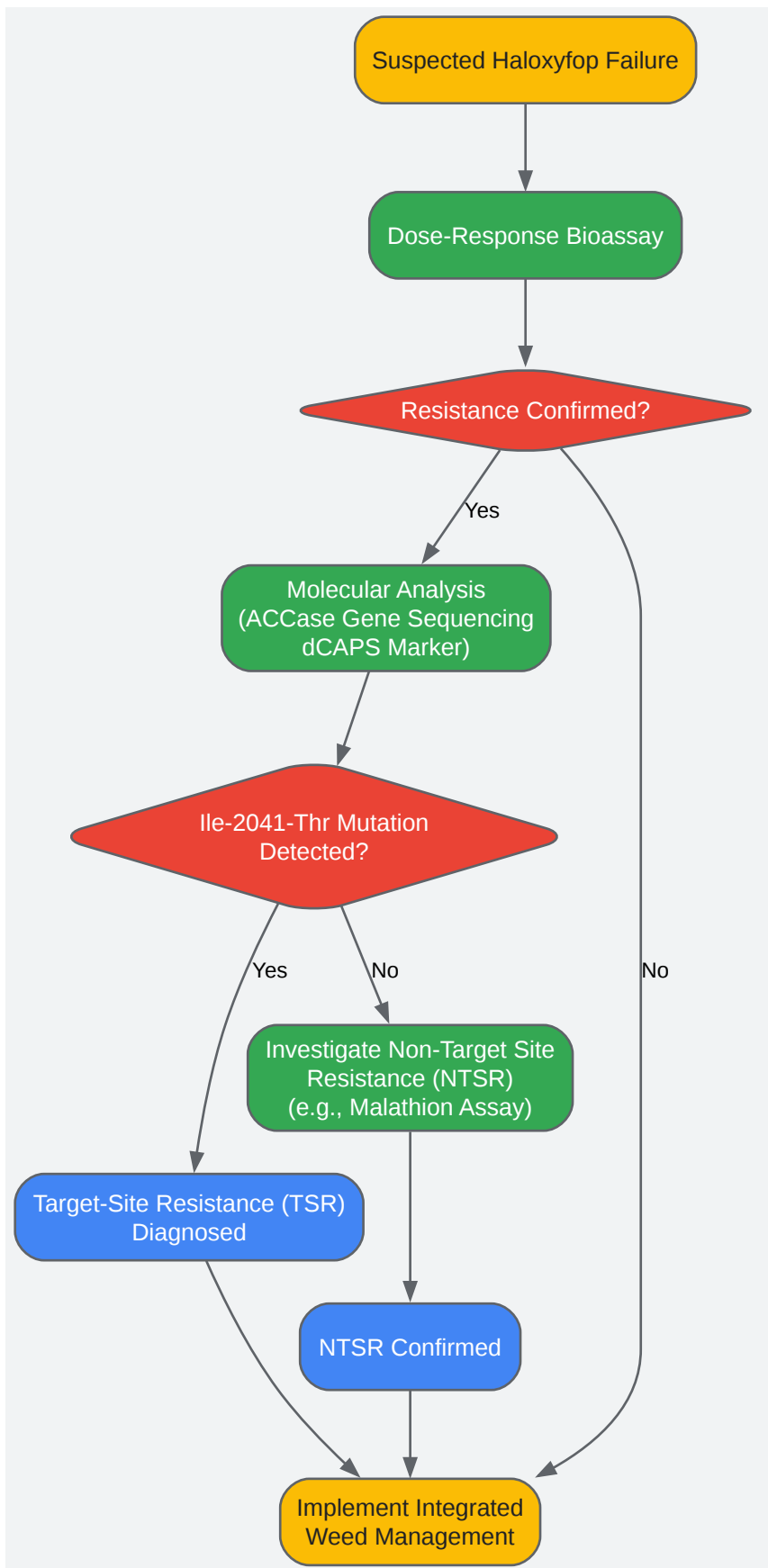
Investigating Non-Target Site Resistance (Enhanced Metabolism)

This protocol helps determine if resistance is solely due to the target-site mutation or involves metabolic detoxification [2] [3].

- **P450 Inhibition:** Pre-treat plants with the cytochrome P450 inhibitor **malathion** (e.g., 1000 g a.i. ha^{-1}) 1 hour before applying **haloxyfop**.
- **Control Groups:** Include groups treated with **haloxyfop** alone and malathion alone.
- **Evaluation:** Compare the survival and injury symptoms of plants treated with "**haloxyfop** + malathion" versus "**haloxyfop** alone". A lack of difference in sensitivity suggests that P450-mediated metabolism is not a contributing mechanism.

Experimental Workflow for Diagnosis

The following diagram outlines a logical pathway for diagnosing **haloxyfop** resistance in a weed population.



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Frequently Asked Questions (FAQs)

Q1: We confirmed the Ile-2041-Thr mutation in our samples. Should we expect resistance to other ACCase-inhibiting herbicides? Yes, but the resistance level varies. This mutation typically confers **high resistance to APPs like fenoxaprop and clodinafop, moderate resistance to haloxyfop, and little to no resistance to CHDs like clethodim and sethoxydim** [1]. It is crucial to perform a full cross-resistance profile for your specific population.

Q2: Our bioassay shows resistance, but we cannot find any known target-site mutations. What should we investigate next? This is a strong indication of **non-target site resistance (NTSR)**. The next step is to investigate enhanced metabolism. Use a cytochrome P450 inhibitor (like malathion) assay [2] [3]. Furthermore, consider that in some species like *Digitaria insularis*, genome-wide studies have associated resistance with detoxification genes (e.g., UDP-glucosyltransferases) and vacuolar sequestration pathways [4].

Q3: Does the Ile-2041-Thr mutation impose a fitness cost on resistant plants? Available evidence suggests that **fitness costs associated with ACCase mutations can be minimal or nonexistent**. For example, a study on the related Asn-2041-Ile mutation in winter wild oat found no difference in seed germination under various environmental stresses (temperature, salinity, pH, burial depth) compared to susceptible plants [5]. This lack of a fitness penalty means resistant populations can persist and proliferate even without herbicide selection pressure.

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